

A Spectroscopic Showdown: Unraveling the Isomers $S=SF_2$ and $F-S-S-F$

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Compound of Interest

Compound Name: *Thiothionyl fluoride*

Cat. No.: *B15341338*

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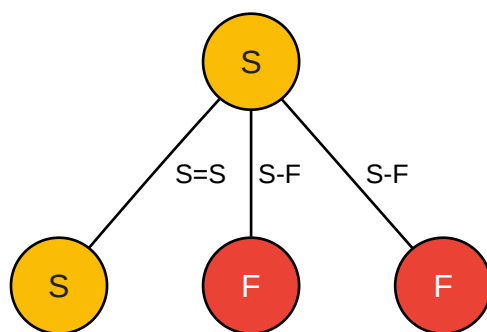
For researchers, scientists, and drug development professionals, a detailed understanding of molecular isomers is paramount. This guide provides a comprehensive spectroscopic comparison of two intriguing sulfur fluoride isomers: **thiothionyl fluoride** ($S=SF_2$) and difluorodisulfane ($F-S-S-F$). By presenting key experimental data and methodologies, this document aims to be an invaluable resource for those working with these or similar compounds.

The distinct arrangement of atoms in $S=SF_2$ and $F-S-S-F$ gives rise to unique spectroscopic signatures. While both share the same molecular formula, S_2F_2 , their structural differences lead to significant variations in their vibrational and rotational spectra, as well as their molecular geometries. This guide will delve into these differences, supported by data from infrared (IR), Raman, and microwave spectroscopy, as well as gas-phase electron diffraction.

Molecular Structure: A Tale of Two Geometries

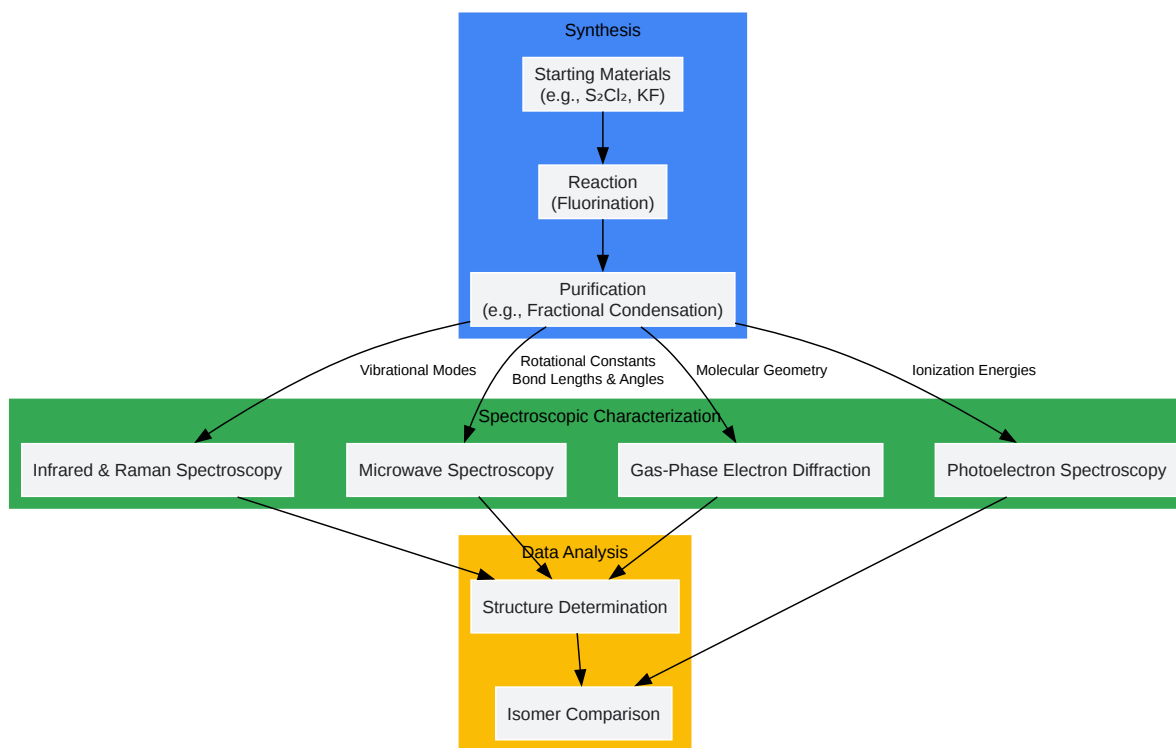
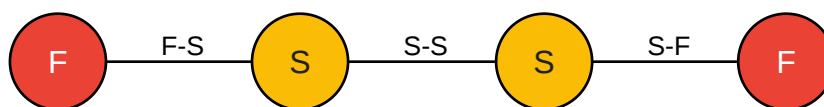
The fundamental difference between **thiothionyl fluoride** and difluorodisulfane lies in their connectivity and three-dimensional arrangement. $S=SF_2$ possesses a branched structure with a central sulfur atom double-bonded to a terminal sulfur and single-bonded to two fluorine atoms. In contrast, $F-S-S-F$ exhibits a chain-like structure with a disulfide bond and a fluorine atom attached to each sulfur.

These structural variations are vividly illustrated in the following diagrams:



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Figure 1: Molecular structure of **thiothionyl fluoride** (S=SF₂).



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